

A Predictive Spectroscopic and Analytical Guide to N-(2-Butoxybenzyl)-2-propanamine

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Compound of Interest

Compound Name: *N*-(2-Butoxybenzyl)-2-propanamine

CAS No.: 1040683-34-8

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Abstract

This technical guide provides a detailed predictive analysis of the spectroscopic and spectrometric characteristics of the novel secondary amine, **N-(2-Butoxybenzyl)-2-propanamine**. In the absence of comprehensive published experimental data for this specific molecule, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to construct a reliable, predictive data set. By analyzing the spectral features of analogous compounds—including N-benzyl-2-propanamine, 2-alkoxybenzyl derivatives, and aliphatic amines—we offer a robust analytical framework for researchers, scientists, and drug development professionals engaged in the synthesis, identification, and characterization of this compound. This guide is structured to explain the causality behind predicted spectral features, ensuring a blend of theoretical accuracy and practical, field-proven insight.

Introduction and Molecular Structure

N-(2-Butoxybenzyl)-2-propanamine is a secondary amine featuring an isopropyl group and a 2-butoxybenzyl substituent attached to the central nitrogen atom. Its molecular formula is $C_{14}H_{23}NO$, and it has a predicted molecular weight of 221.34 g/mol. The structural features—a secondary amine, an aromatic ring with ortho-alkoxy substitution, and two distinct aliphatic chains—give rise to a unique spectroscopic fingerprint. Understanding this fingerprint is critical for confirming its identity, assessing purity, and elucidating its structure in various experimental contexts.

This guide will systematically predict the outcome of the three primary analytical techniques used for structural elucidation of small organic molecules.

Caption: Molecular Structure of **N-(2-Butoxybenzyl)-2-propanamine**.

Predicted 1H NMR Spectroscopic Data

The 1H NMR spectrum provides information on the chemical environment and connectivity of hydrogen atoms in a molecule. The predicted spectrum for **N-(2-Butoxybenzyl)-2-propanamine** in a standard solvent like $CDCl_3$ is detailed below.

Experimental Protocol: 1H NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Instrument:** A 400 MHz (or higher) NMR spectrometer.
- **Acquisition:** Acquire a standard one-dimensional proton spectrum at room temperature.
- **Processing:** Process the Free Induction Decay (FID) with an exponential multiplication (line broadening of 0.3 Hz), Fourier transform, phase correction, and baseline correction. Calibrate the spectrum by setting the TMS peak to 0.00 ppm. Integrate all signals.

Predicted Chemical Shifts and Splitting Patterns:

Protons	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Aromatic (4H)	6.8 - 7.3	Multiplet (m)	4H	Protons on the benzene ring. The ortho-butoxy group will cause distinct shifts, likely resulting in a complex, overlapping multiplet.
Butoxy -OCH ₂ -	~4.0	Triplet (t)	2H	Methylene group directly attached to the electron-withdrawing oxygen atom, resulting in a downfield shift. Split by the adjacent CH ₂ group.
Benzyl -NCH ₂ -Ar	~3.8	Singlet (s)	2H	Benzylic protons adjacent to the nitrogen. The signal is expected to be a sharp singlet as there are no adjacent protons to couple with.
Isopropyl -CH-	~2.8 - 3.0	Septet (sept)	1H	Methine proton of the isopropyl group, split by the six equivalent

				methyl protons ($n+1 = 7$).
Butoxy -CH ₂ -	~1.8	Multiplet (m)	2H	Methylene group adjacent to the terminal methyl and the other methylene group of the butoxy chain.
Butoxy -CH ₂ -	~1.5	Multiplet (m)	2H	Methylene group adjacent to the OCH ₂ group.
Amine -NH-	~1.5 (broad)	Singlet (br s)	1H	The N-H proton signal is often broad and its chemical shift is variable, depending on concentration and solvent. It typically does not couple with adjacent protons.
Isopropyl -CH ₃	~1.1	Doublet (d)	6H	Six equivalent methyl protons of the isopropyl group, split by the single methine proton ($n+1 = 2$).
Butoxy -CH ₃	~0.95	Triplet (t)	3H	Terminal methyl group of the butoxy chain, split by the

adjacent CH₂
group.

Predicted ¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum identifies all non-equivalent carbon atoms in the molecule.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ¹H NMR.
- Instrument: A 100 MHz (or higher, corresponding to the proton frequency) NMR spectrometer.
- Acquisition: Acquire a standard proton-decoupled ¹³C spectrum.
- Processing: Process the FID, apply phase and baseline corrections, and reference the spectrum using the CDCl₃ solvent peak (δ 77.16 ppm).

Predicted Chemical Shifts:

Carbon Atom	Predicted δ (ppm)	Rationale
Aromatic C-O	~157	Aromatic carbon directly attached to the electronegative oxygen of the butoxy group.
Aromatic C-CH ₂	~130	Quaternary aromatic carbon to which the benzyl group is attached.
Aromatic CH (x4)	110 - 129	Aromatic carbons bearing hydrogen atoms. The ortho/para directing butoxy group will influence their specific shifts.
Butoxy -OCH ₂ -	~68	Aliphatic carbon bonded to the highly electronegative oxygen atom.
Benzyl -NCH ₂ -Ar	~53	Benzylic carbon adjacent to the nitrogen.
Isopropyl -CH-	~49	Methine carbon of the isopropyl group.
Butoxy -CH ₂ -	~31	Second carbon in the butoxy chain.
Isopropyl -CH ₃	~23	Equivalent methyl carbons of the isopropyl group.
Butoxy -CH ₂ -	~19	Third carbon in the butoxy chain.
Butoxy -CH ₃	~14	Terminal methyl carbon of the butoxy chain.

Predicted Infrared (IR) Spectroscopic Data

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** A small drop of the neat liquid compound is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates to create a thin film. Alternatively, for solid samples, a KBr pellet is prepared.
- **Instrument:** A Fourier-Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Scan the sample over the mid-infrared range (typically 4000-400 cm^{-1}).
- **Processing:** The resulting interferogram is Fourier-transformed to produce the final spectrum of absorbance or transmittance versus wavenumber.

Predicted Characteristic Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Intensity	Functional Group
3350 - 3310	N-H Stretch	Weak-Medium	Secondary Amine[1] [2][3][4]
3050 - 3010	Aromatic C-H Stretch	Medium	Aryl C-H
2960 - 2850	Aliphatic C-H Stretch	Strong	Butoxy and Isopropyl C-H
1590, 1490, 1450	C=C Stretch	Medium-Strong	Aromatic Ring
1250 - 1200	Aryl C-O Stretch	Strong	Aryl Ether
1250 - 1020	Aliphatic C-N Stretch	Medium	Aliphatic Amine[1]
910 - 665	N-H Wag	Broad, Strong	Secondary Amine[1]
~750	C-H Bending (Ortho)	Strong	1,2-Disubstituted Benzene

Predicted Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structural elucidation.

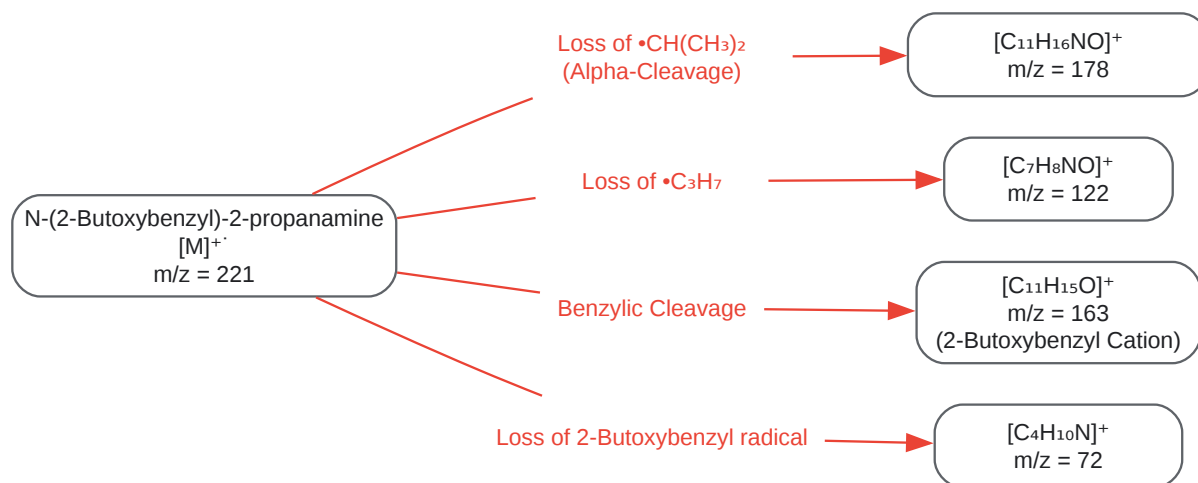
Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- **Ionization:** Use Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- **Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The abundance of each ion is recorded to generate the mass spectrum.

Predicted Fragmentation Pattern (Electron Ionization):

- **Molecular Ion (M^+):** $m/z = 221$. This peak, corresponding to the intact molecule minus one electron, is expected to be observed.
- **Base Peak:** $m/z = 164$. This is predicted to be the most abundant fragment, resulting from the characteristic alpha-cleavage (cleavage of the C-C bond adjacent to the nitrogen) with loss of an isopropyl radical ($\bullet\text{CH}(\text{CH}_3)_2$). The resulting ion is $[\text{C}_{11}\text{H}_{14}\text{O}]^+$.
- **Other Key Fragments:**
 - $m/z = 149$: Loss of the butoxy group ($\bullet\text{OC}_4\text{H}_9$) from the molecular ion.
 - $m/z = 107$: Represents the butoxybenzyl cation $[\text{CH}_2(\text{C}_6\text{H}_4)\text{OC}_4\text{H}_9]^+$, though less likely to be the primary fragmentation pathway compared to alpha-cleavage.
 - $m/z = 91$: Tropylium ion, a common fragment for benzyl-containing compounds, formed from rearrangement and cleavage of the benzyl group.

- $m/z = 58$: Resulting from cleavage of the benzyl-nitrogen bond to give the $[\text{CH}(\text{CH}_3)_2\text{NH}]^+$ fragment.



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